

Technical Guide: 1-([1,1'-Biphenyl]-4-yl)pentan-1-one

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Compound of Interest

Compound Name: 1-([1,1'-Biphenyl]-4-yl)pentan-1-one

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties, potential biological activities, and synthesis of **1-([1,1'-biphenyl]-4-yl)pentan-1-one**.

Core Compound Data

1-([1,1'-Biphenyl]-4-yl)pentan-1-one is an organic compound belonging to the ketone family, featuring a biphenyl moiety linked to a pentanone group.^[1] This structure imparts unique chemical properties that are of interest in various research and development fields.

Parameter	Value	Reference
Molecular Formula	C ₁₇ H ₁₈ O	^{[1][2]}
Molecular Weight	238.33 g/mol	^[2]
CAS Number	42916-73-4	^{[1][2][3]}
IUPAC Name	1-([1,1'-Biphenyl]-4-yl)pentan-1-one	^[2]
Synonyms	4-Phenyl-4-pentanone	^[1]

Potential Biological Activity

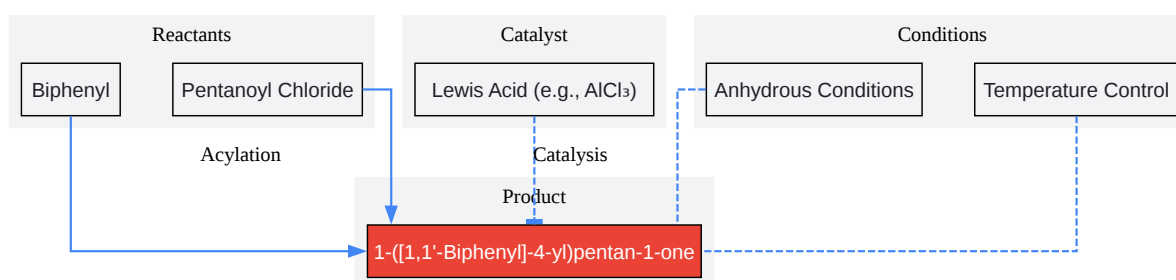
Preliminary research suggests that **1-([1,1'-biphenyl]-4-yl)pentan-1-one** may possess biological activities of therapeutic interest. Studies have indicated potential antimicrobial and anticancer properties, positioning it as a candidate for further investigation in the field of medicinal chemistry.[1] The interaction of this compound with biological macromolecules is a key area for future research to elucidate its mechanism of action and potential therapeutic applications.[1]

Experimental Protocols

3.1. Synthesis via Friedel-Crafts Acylation

A prevalent method for the synthesis of **1-([1,1'-biphenyl]-4-yl)pentan-1-one** is through Friedel-Crafts acylation.[1] This reaction involves the acylation of biphenyl with pentanoyl chloride.

Experimental Workflow: Friedel-Crafts Acylation



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Caption: Workflow for the synthesis of **1-([1,1'-biphenyl]-4-yl)pentan-1-one** via Friedel-Crafts acylation.

Methodology:

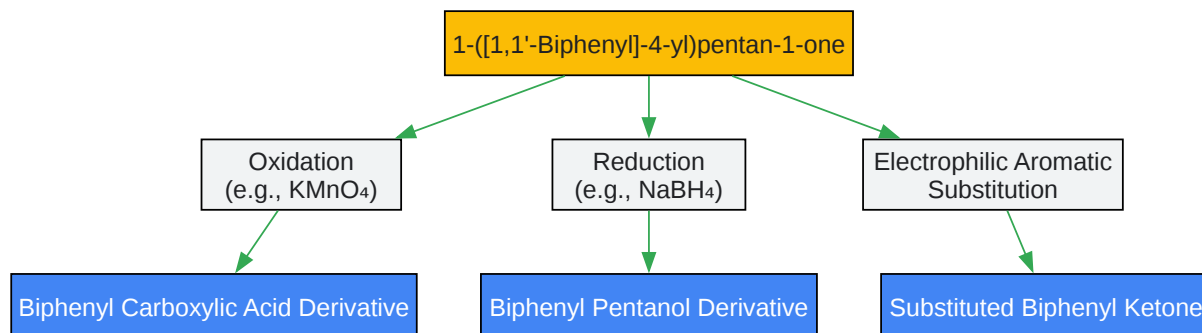
- **Reaction Setup:** The reaction is conducted under anhydrous conditions to prevent the deactivation of the Lewis acid catalyst.
- **Catalyst Introduction:** A Lewis acid, such as aluminum chloride (AlCl_3), is used to catalyze the reaction.
- **Acylation:** Biphenyl is acylated using pentanoyl chloride in the presence of the catalyst.
- **Temperature Management:** Careful control of the reaction temperature is crucial to optimize the yield and minimize side product formation.
- **Workup and Purification:** Following the reaction, the mixture is typically quenched and the product is purified using standard techniques such as extraction and chromatography.

3.2. Further Chemical Reactions

The synthesized compound can undergo further chemical modifications:

- **Oxidation:** The ketone group can be oxidized to a carboxylic acid using strong oxidizing agents like potassium permanganate.[\[1\]](#)
- **Reduction:** The carbonyl group can be reduced to a secondary alcohol using reducing agents such as sodium borohydride or lithium aluminum hydride.[\[1\]](#)
- **Electrophilic Aromatic Substitution:** The biphenyl moiety is susceptible to electrophilic aromatic substitution, allowing for the introduction of various functional groups.[\[1\]](#)

Logical Flow of Chemical Modifications



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